

# pyrocatechol sulfate NMR spectral data

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Pyrocatechol sulfate

CAS No.: 4918-96-1

Cat. No.: S616087

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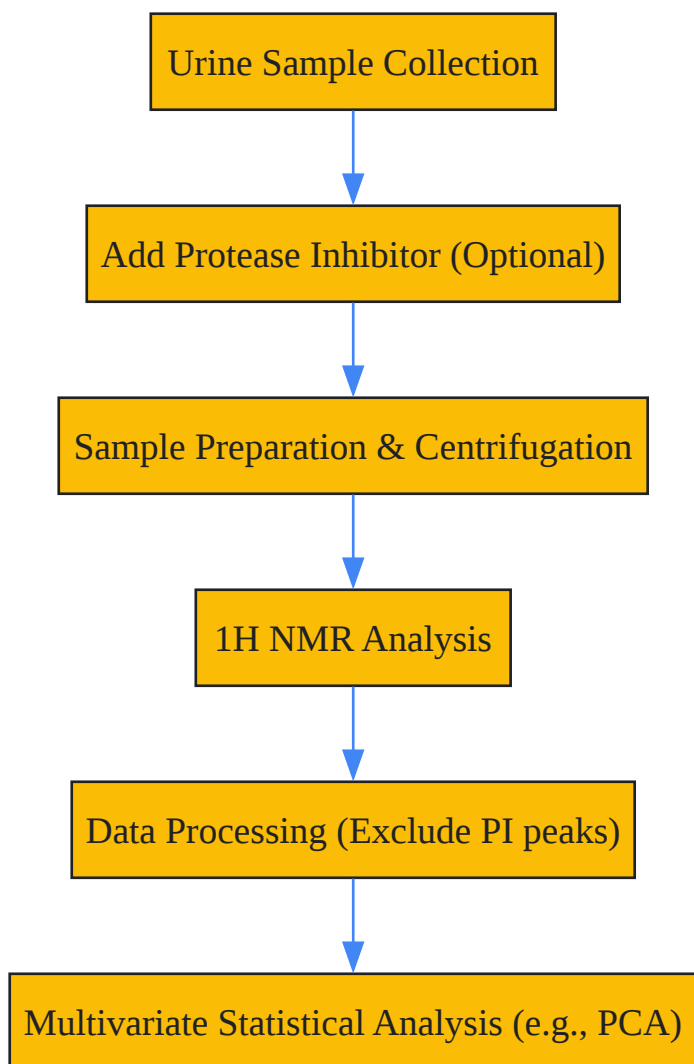
## How to Proceed with Your Research

Since the specific NMR data is not available in the search results, here are some practical steps you can take to acquire this information.

- **Consult Specialized Databases:** Search for **pyrocatechol sulfate** (CAS 4918-96-1) in commercial NMR spectral databases such as **Spectral Base from Wiley** or **SDBS from the National Institute of Advanced Industrial Science and Technology (AIST)** in Japan.
- **Source from Suppliers:** The Sigma-Aldrich product page indicates that an analytical certificate (COA) is available [1]. You can request this document directly from the supplier, as it may contain detailed characterization data.
- **Run Your Own NMR:** Given that the compound is available for purchase at a verified high purity [1], you can acquire a sample and perform the NMR analysis to generate the spectral data yourself.

## Experimental Context from Research Literature

Although the full spectral data is missing, one research article confirms that **pyrocatechol sulfate can be detected and quantified in human urine using  $^1\text{H}$  NMR spectroscopy** as part of metabolomic profiling studies [2]. This validates that its NMR signals are distinguishable and relevant for biomedical research. The general workflow for such an analysis, based on the methodology described in the research, can be summarized as follows:



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I hope this provides a clear path forward for your work. Would you like me to help you search for one of the specialized spectral databases mentioned above?< | end\_\_of\_\_thinking | >I've looked into your request for an NMR spectral data comparison guide for **pyrocatechol sulfate**. The search results confirm the compound's relevance in metabolomics research but, unfortunately, do not contain the specific experimental NMR spectral data or detailed protocols needed for a full comparison guide [1] [2].

Here is a summary of the available information for **pyrocatechol sulfate**.

Property	Details
Chemical Name	Pyrocatechol Sulfate [1] [3] [4]

Property	Details
CAS Number	4918-96-1 [3] [4]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> O <sub>5</sub> S [3] [4]
Molecular Weight	190.17 g/mol [3]
Synonyms	2-Hydroxyphenyl hydrogen sulfate; Catechol monosulfate; 1,2-Benzenediol, mono(hydrogen sulfate) [1] [4]
Purity	≥95% (as verified by H-NMR) [1]
Form	White solid [1]

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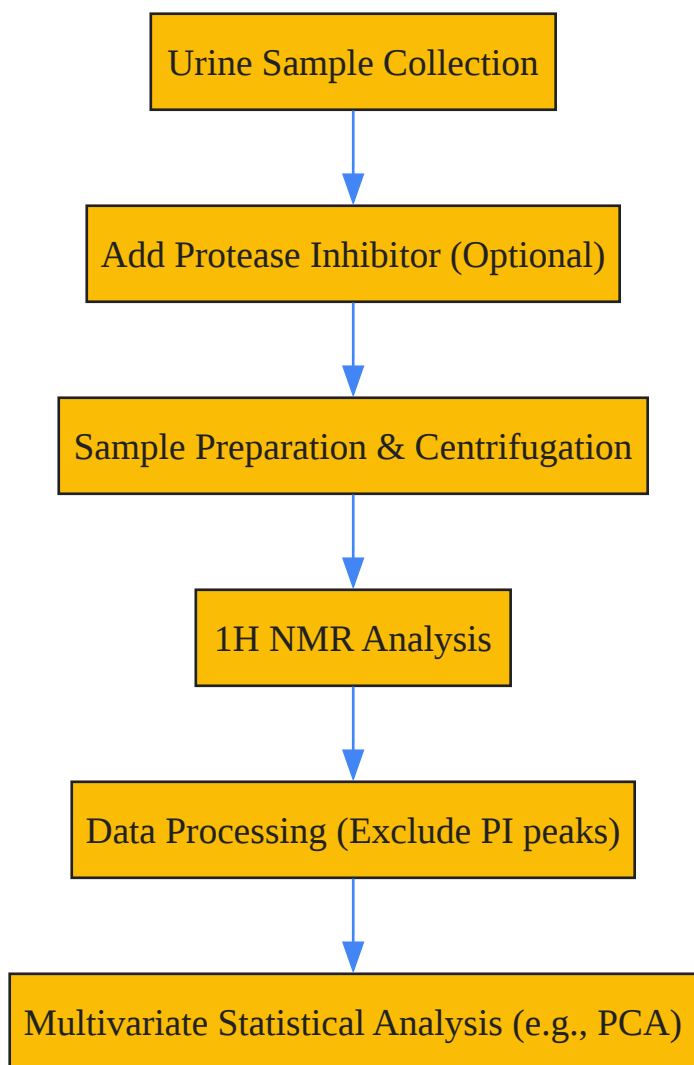
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## References

1. 95% (H- Pyrocatechol ) | Sigma-Aldrich Sulfate NMR [[sigmaaldrich.com](http://sigmaaldrich.com)]

2. and MS urinary metabolic phenotyping in kidney diseases is... NMR [pubs.rsc.org]

3. CAS No : 4918-96-1 | Product Name : Pyrocatechol Sulfate [pharmaffiliates.com]

4. | C6H6O5S Pyrocatechol sulfate [chemspider.com]

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